

Application Notes and Protocols for Dhodh-IN-18 in Autoimmune Disease Models

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Compound of Interest

Compound Name: Dhodh-IN-18

Cat. No.: B15497073

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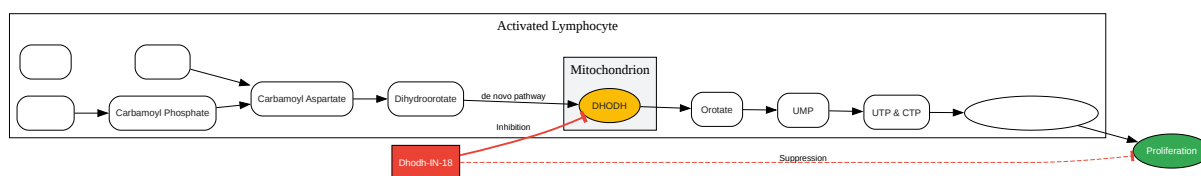
Introduction

Dhodh-IN-18 is a highly potent inhibitor of human dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway. With an IC₅₀ of 0.2 nM, **Dhodh-IN-18** presents a valuable research tool for investigating the role of pyrimidine synthesis in diseases characterized by rapid cell proliferation, such as autoimmune disorders. [1] The inhibition of DHODH depletes the intracellular pool of pyrimidines, which are essential for the proliferation of activated lymphocytes, thereby suppressing the autoimmune response. This mechanism of action is clinically validated by approved drugs like Leflunomide and Teriflunomide for the treatment of rheumatoid arthritis and multiple sclerosis, respectively.[2][3]

These application notes provide a comprehensive guide for the utilization of **Dhodh-IN-18** in preclinical autoimmune disease models. While direct experimental data for **Dhodh-IN-18** in these specific models is not yet publicly available, the provided protocols are based on established methodologies for other well-characterized DHODH inhibitors, such as Brequinar and Teriflunomide. Researchers should adapt these protocols as a starting point for their investigations with **Dhodh-IN-18**.

Mechanism of Action: DHODH Inhibition in Autoimmunity

The therapeutic effect of DHODH inhibitors in autoimmune diseases stems from their ability to selectively target rapidly proliferating autoreactive T and B lymphocytes. These activated immune cells have a high demand for pyrimidines to support their clonal expansion. By inhibiting DHODH, the de novo synthesis of pyrimidines is blocked, leading to cell cycle arrest and a reduction in the inflammatory response. Quiescent cells, which have lower metabolic demands, can utilize the pyrimidine salvage pathway and are therefore less affected, providing a degree of selectivity for the inflammatory process.



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Caption: Mechanism of Action of **Dhodh-IN-18**.

Quantitative Data Summary

The following tables summarize key in vitro data for **Dhodh-IN-18** and representative in vivo data for other DHODH inhibitors in autoimmune disease models. This data is provided for comparative purposes to guide dose selection and expected outcomes.

Table 1: In Vitro Activity of **Dhodh-IN-18**

Compound	Target	IC50	Assay System	Reference
Dhodh-IN-18	Human DHODH	0.2 nM	Enzymatic Assay	[1]

Table 2: Representative In Vivo Efficacy of DHODH Inhibitors in a Collagen-Induced Arthritis (CIA) Model

Compound	Animal Model	Dose Range (mg/kg/day, p.o.)	Key Outcomes	Reference
Brequinar	Mouse	1.5 - 6	Reduced paw swelling, arthritis score, and joint destruction.	Analogous Data
Teriflunomide	Rat	3 - 30	Dose-dependent reduction in paw swelling and bone lesions.	[4]

Table 3: Representative In Vivo Efficacy of DHODH Inhibitors in an Experimental Autoimmune Encephalomyelitis (EAE) Model

Compound	Animal Model	Dose Range (mg/kg/day, p.o.)	Key Outcomes	Reference
Teriflunomide	Rat	3 - 10	Delayed disease onset, reduced clinical scores, and decreased CNS inflammation.	[5][6]
Teriflunomide	Mouse	10 - 30	Reduced disease severity and CNS immune cell infiltration.	[5]

Experimental Protocols

The following are detailed protocols for the application of a DHODH inhibitor, adaptable for **Dhodh-IN-18**, in two standard autoimmune disease models.

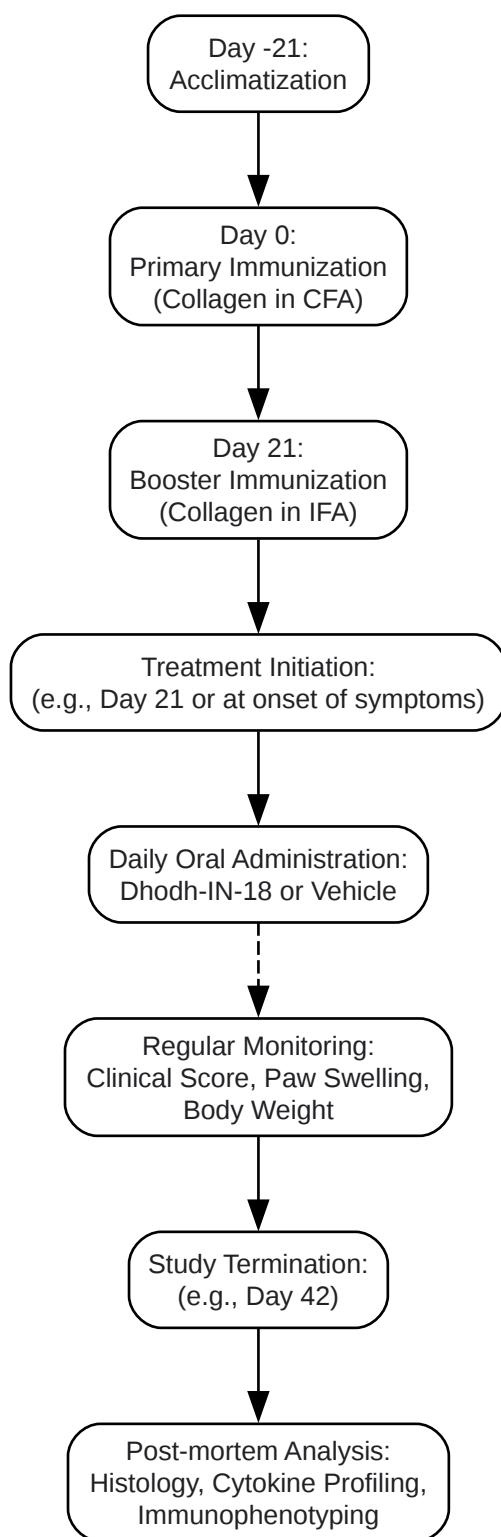
Protocol 1: Evaluation of Dhodh-IN-18 in a Mouse Model of Collagen-Induced Arthritis (CIA)

This protocol is based on established methods for inducing and evaluating CIA in mice.

1. Materials:

- **Dhodh-IN-18**
- Vehicle (e.g., 0.5% (w/v) carboxymethylcellulose (CMC) in water)
- Bovine Type II Collagen
- Complete Freund's Adjuvant (CFA)
- Incomplete Freund's Adjuvant (IFA)
- Male DBA/1 mice (8-10 weeks old)
- Syringes and needles for immunization and oral gavage

2. Experimental Workflow:



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Caption: Experimental workflow for CIA model.

3. Detailed Methodology:

- Acclimatization: Acclimate mice to the facility for at least one week prior to the start of the experiment.
- Primary Immunization (Day 0):
 - Prepare an emulsion of bovine type II collagen (2 mg/mL) in Complete Freund's Adjuvant (CFA).
 - Inject 100 μ L of the emulsion intradermally at the base of the tail.
- Booster Immunization (Day 21):
 - Prepare an emulsion of bovine type II collagen (2 mg/mL) in Incomplete Freund's Adjuvant (IFA).
 - Inject 100 μ L of the emulsion intradermally at a site near the primary injection.
- Treatment Administration:
 - Prepare a stock solution of **Dhodh-IN-18** in a suitable vehicle.
 - Initiate treatment on Day 21 or upon the first signs of arthritis.
 - Administer **Dhodh-IN-18** or vehicle daily via oral gavage at the desired doses.
- Disease Assessment:
 - Monitor mice daily for clinical signs of arthritis using a standardized scoring system (e.g., 0-4 scale per paw).
 - Measure paw thickness using a caliper every 2-3 days.
 - Record body weight every 2-3 days.
- Termination and Analysis (e.g., Day 42):
 - At the end of the study, euthanize mice and collect paws for histological analysis of joint inflammation, cartilage damage, and bone erosion.

- Collect blood for measurement of serum anti-collagen antibodies and inflammatory cytokines.
- Isolate splenocytes for ex vivo analysis of T and B cell populations by flow cytometry.

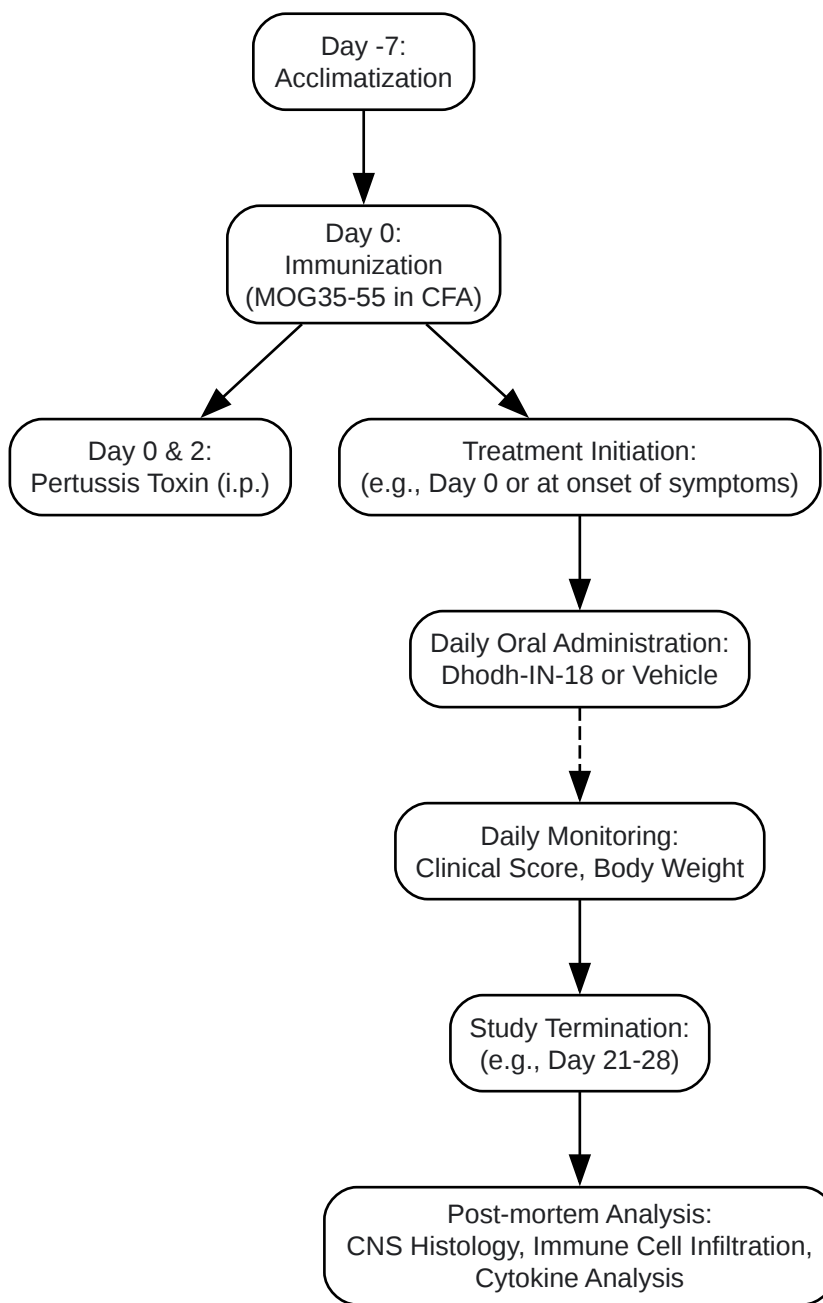
Protocol 2: Evaluation of Dhodh-IN-18 in a Mouse Model of Experimental Autoimmune Encephalomyelitis (EAE)

This protocol is based on the MOG35-55-induced EAE model in C57BL/6 mice, a common model for multiple sclerosis.

1. Materials:

- **Dhodh-IN-18**
- Vehicle (e.g., 0.5% (w/v) CMC in water)
- Myelin Oligodendrocyte Glycoprotein (MOG)35-55 peptide
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Pertussis Toxin (PTX)
- Female C57BL/6 mice (8-12 weeks old)
- Syringes and needles for immunization and oral gavage

2. Experimental Workflow:



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